

# 2-Sec-butoxybenzaldehyde CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Sec-butoxybenzaldehyde

Cat. No.: B1288657

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## An In-Depth Technical Guide to 2-Sec-butoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-sec-Butoxybenzaldehyde** is an aromatic aldehyde that serves as a versatile intermediate in various chemical syntheses. Its structure, featuring a sec-butoxy group at the ortho position of the benzaldehyde, imparts specific solubility and reactivity characteristics that make it a valuable building block in the pharmaceutical, agrochemical, and fragrance industries.<sup>[1]</sup> This technical guide provides a summary of the key chemical properties of **2-sec-butoxybenzaldehyde**.

While this compound is utilized as an intermediate, detailed experimental protocols and specific biological signaling pathways involving **2-sec-butoxybenzaldehyde** are not extensively documented in publicly available scientific literature. The information presented herein is based on general chemical knowledge and data from chemical suppliers.

## Chemical and Physical Properties

The fundamental properties of **2-sec-butoxybenzaldehyde** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	22921-59-1	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	178.23 g/mol	
Appearance	Liquid	<a href="#">[1]</a>
Purity	≥95% (as determined by NMR)	<a href="#">[1]</a>
Storage Conditions	Store at 0-8 °C	<a href="#">[1]</a>
IUPAC Name	2-(butan-2-yloxy)benzaldehyde	
InChI Key	NHIGQSREBZKSAJ- UHFFFAOYSA-N	

## Applications in Research and Development

**2-sec-Butoxybenzaldehyde** is primarily used as a chemical intermediate in several fields:

- **Pharmaceuticals:** It serves as a precursor in the synthesis of more complex pharmaceutical compounds, aiding in the development of new medications.[\[1\]](#)
- **Fragrance Industry:** This compound is utilized as an ingredient in the formulation of perfumes and other scented products.[\[1\]](#)
- **Polymer Chemistry:** It is employed in the creation of specialty polymers, contributing to materials with enhanced properties.[\[1\]](#)
- **Organic Synthesis:** As a versatile building block, it allows for the efficient creation of complex molecules.[\[1\]](#)
- **Agrochemicals:** It is used as an intermediate in the manufacturing of various agrochemical products.[\[1\]](#)

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or reactions of **2-sec-butoxybenzaldehyde** are not readily available in the public domain. However, a plausible synthetic route for its preparation is the Williamson ether synthesis, a common and robust method for forming ethers. This would involve the reaction of salicylaldehyde (2-hydroxybenzaldehyde) with 2-bromobutane in the presence of a base.

Below is a conceptual workflow for this proposed synthesis. Note: This is a generalized protocol and has not been optimized for this specific compound.

Conceptual workflow for the synthesis of **2-sec-butoxybenzaldehyde**.

## Signaling Pathways and Biological Activity

There is currently no specific information available in the scientific literature detailing the biological activity of **2-sec-butoxybenzaldehyde** or its involvement in any signaling pathways. As it is primarily used as a synthetic intermediate, its biological effects have not been a major focus of research.

Due to the lack of available data, a diagram for signaling pathways cannot be provided. Further research would be required to determine if this compound has any significant biological effects.

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## References

- 1. chemimpex.com [chemimpex.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)